

An In-depth Technical Guide on the Physicochemical Properties of Octatriacontane

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Compound of Interest

Compound Name: Octatriacontane

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This technical guide provides a comprehensive overview of the melting and boiling point data for **octatriacontane** (C₃₈H₇₈). It includes a summary of reported values, detailed experimental protocols for the determination of these properties, and a visual representation of the experimental workflow.

Quantitative Data: Melting and Boiling Points

Octatriacontane is a long-chain saturated hydrocarbon. Its physical properties, particularly its melting and boiling points, are critical for its handling, purification, and potential applications in various fields, including as a reference standard in analytical chemistry. The following table summarizes the available data for n-**octatriacontane**.

Property	Reported Value (°C)	Source
Melting Point	77 - 79	Sigma-Aldrich
Melting Point	80	CAS Common Chemistry[1]
Boiling Point	511	CAS Common Chemistry[1]
Boiling Point	510.9 ± 13.0 (Predicted)	Guidechem[2]

Experimental Protocols

The determination of accurate melting and boiling points for high molecular weight alkanes like **octatriacontane** requires precise experimental techniques. The following sections detail generalized methodologies based on standard laboratory practices.

2.1. Melting Point Determination

The melting point of a crystalline solid is the temperature at which it transitions from a solid to a liquid state at atmospheric pressure. For a pure compound, this transition occurs over a narrow temperature range.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp, Thiele tube, or digital melting point device)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle (if the sample is not a fine powder)

Procedure:

- **Sample Preparation:** A small amount of **octatriacontane** is finely powdered, if necessary, to ensure uniform packing. The open end of a capillary tube is pressed into the powder. The tube is then inverted and tapped gently to pack the sample into the sealed end. A sample height of 1-2 mm is optimal for accurate measurement.^{[3][4]}
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating and Observation:** The sample is heated at a controlled rate. Initially, a rapid heating rate can be used to approach the expected melting point. However, within 15-20°C of the expected melting point, the heating rate should be reduced to 1-2°C per minute to ensure thermal equilibrium.
- **Data Recording:** The melting point range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the last solid crystal melts.^[3] A narrow

melting range (0.5-1°C) is indicative of a pure compound.[3]

2.2. Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[3] Due to the high boiling point of **octatriacontane**, this determination is typically performed under reduced pressure to prevent thermal decomposition, and the result is then extrapolated to atmospheric pressure.

Apparatus:

- Boiling point apparatus (e.g., distillation setup with a heating mantle, condenser, and receiving flask)
- Thermometer
- Vacuum pump and manometer
- Boiling chips or a magnetic stirrer

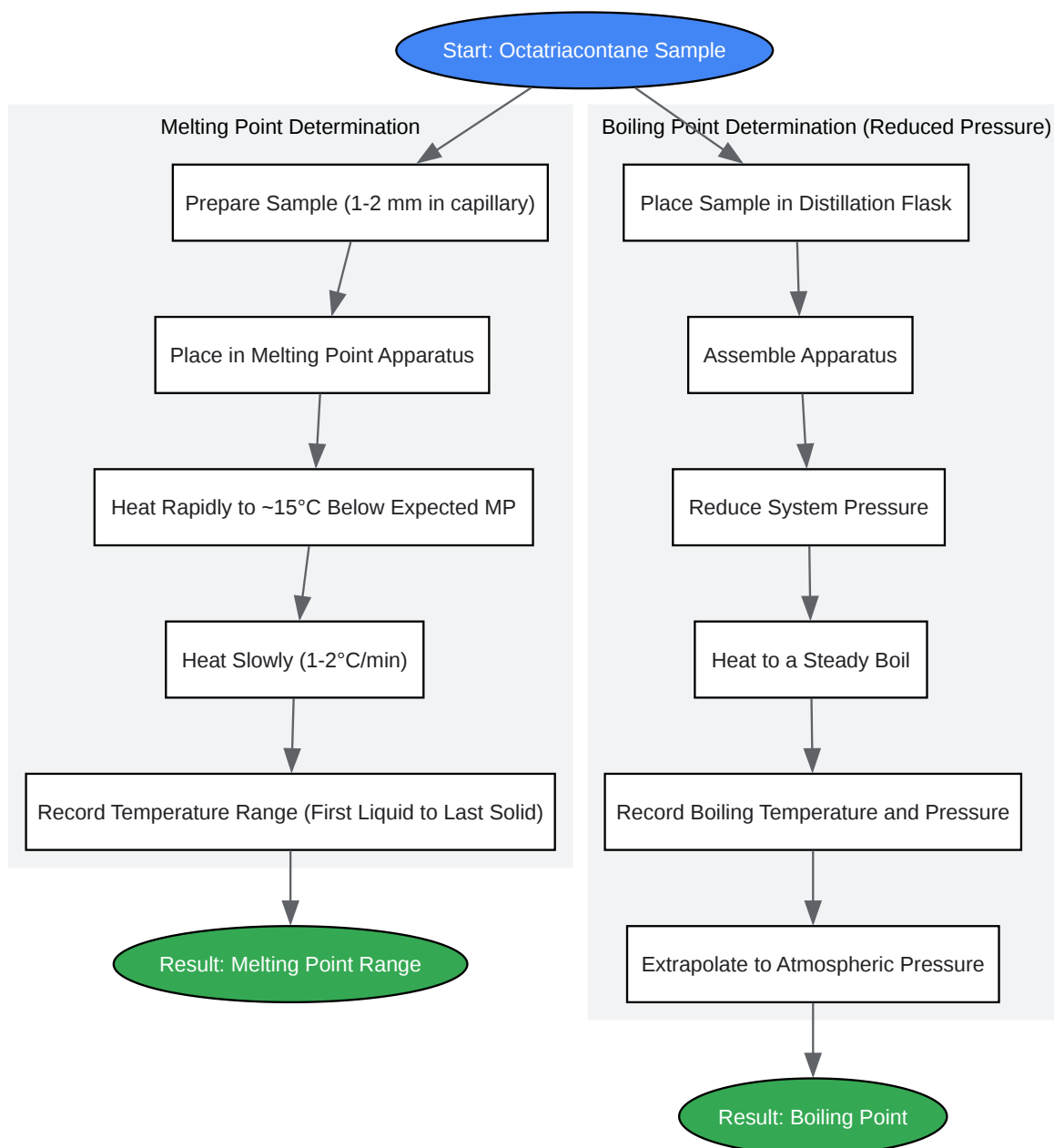
Procedure:

- **Sample Preparation:** A sample of **octatriacontane** is placed in the distillation flask along with boiling chips or a stir bar to ensure smooth boiling.
- **Apparatus Assembly:** The distillation apparatus is assembled, ensuring all joints are properly sealed. The thermometer bulb should be positioned so that its top is level with the side arm of the distillation head.
- **Pressure Reduction:** The system is evacuated to the desired pressure, which is monitored with a manometer.
- **Heating and Observation:** The sample is heated gently. The temperature is recorded when the liquid is boiling steadily and a constant temperature is observed on the thermometer as the vapor condenses. This temperature is the boiling point at the recorded pressure.
- **Extrapolation to Atmospheric Pressure:** The boiling point at atmospheric pressure can be estimated from the data obtained at reduced pressure using a pressure-temperature

nomograph or the Clausius-Clapeyron equation.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the experimental determination of the melting and boiling points of a solid organic compound such as **octatriacontane**.



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Workflow for Melting and Boiling Point Determination.

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